Mass spectrometry fragmentation pattern of 5-Chloro-2-ethoxy-4-methylpyridine

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Compound of Interest

Compound Name:	*5-Chloro-2-ethoxy-4-methylpyridine*
Cat. No.:	*B8029365*

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Comparative Mass Spectrometry Profiling: 5-Chloro-2-ethoxy-4-methylpyridine

Executive Summary

This technical guide provides a comparative analysis of the mass spectrometry (MS) fragmentation patterns of **5-Chloro-2-ethoxy-4-methylpyridine**, a critical heterocyclic building block in pharmaceutical synthesis (e.g., COX-2 inhibitors). We contrast Electron Ionization (EI) and Electrospray Ionization (ESI) modalities to equip researchers with diagnostic fingerprints for structural validation and impurity profiling.

Key Takeaway: The presence of the 2-ethoxy substituent creates a dominant, diagnostic elimination pathway (loss of ethylene, -28 Da) observed in both ionization modes, serving as the primary differentiator from methoxy- or alkyl-substituted isomers.

Molecular Profile & Theoretical Basis

Before interpreting spectra, the structural logic must be established. The molecule contains three distinct mass-spec active features:

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- Chlorine Isotope Signature: A characteristic 3:1 intensity ratio at

  and

  due to

  and

  .

- Ethoxy Group (C2 Position): Highly susceptible to rearrangement and alkene elimination.
- Pyridine Core: Stable aromatic system, typically fragmenting via HCN loss only at high energies.

Feature	Specification	Mass Spec Consequence
Formula		Monoisotopic Mass: 171.045
Parent Ion (EI)		m/z 171 (100%), 173 (32%)
Parent Ion (ESI)		m/z 172 (100%), 174 (32%)
Diagnostic Loss	(Ethylene)	

Technique I: Electron Ionization (EI-MS)

Application: Structural Elucidation, Library Matching (GC-MS).

In EI (70 eV), the molecule forms a radical cation

. The fragmentation is driven by the stability of the resulting pyridone tautomer.

Primary Fragmentation Pathway: The "Ethoxy Elimination"

Unlike standard alkyl chains, the 2-ethoxy group undergoes a specific Hydrogen Rearrangement/Alkene Elimination (often termed a McLafferty-like rearrangement).

- Mechanism: A

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-hydrogen from the ethoxy group transfers to the ring nitrogen (or oxygen), facilitating the expulsion of neutral ethylene (

).

- Result: Conversion of the ethoxy-pyridine to the thermodynamically stable 5-chloro-4-methyl-2-pyridone radical cation (m/z 143).

Secondary Pathways

- Chlorine Loss: Homolytic cleavage of the C-Cl bond. This can occur from the parent (171

136) or the pyridone fragment (143

108).

- Ring Degradation: Loss of HCN (27 Da) from the pyridone species.

EI-MS Data Summary (Normalized)

m/z (Nominal)	Relative Intensity	Ion Identity	Fragment Structure
171	60-80%	( )	Parent Radical Cation
173	~20-25%	( )	Isotope Peak
143	100% (Base Peak)		5-chloro-4-methyl-2-pyridone
145	~32%	Isotope of Base	Pyridone ( )
108	15-30%	$[143 - Cl]^+ $	4-methyl-2-pyridone cation
115	<10%		Ring contraction

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Technique II: Electrospray Ionization (ESI-MS/MS)

Application: Impurity Quantification, LC-MS monitoring.

In ESI (positive mode), the molecule forms the even-electron protonated species

. Fragmentation is induced via Collision-Induced Dissociation (CID).

Fragmentation Logic (CID)

While EI is radical-driven, ESI fragmentation is charge-driven. However, the neutral loss of ethylene remains the dominant pathway because the resulting protonated 2-pyridone is highly stable.

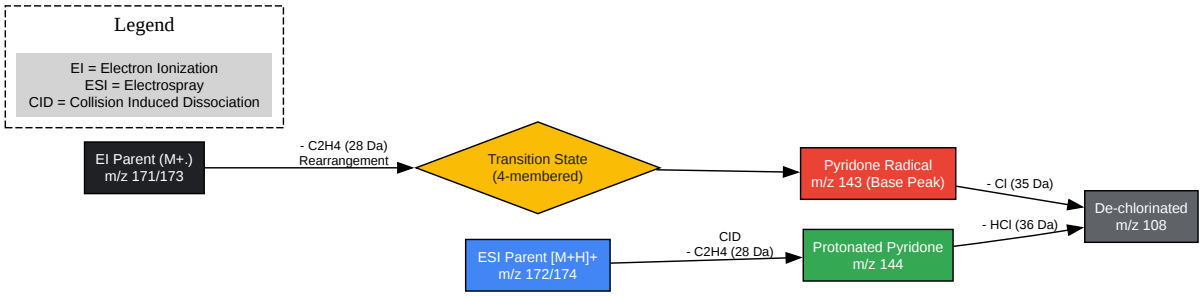
- Precursor: m/z 172 (

)
- Primary Product: m/z 144 (Loss of 28 Da).
- Secondary Product: m/z 108 (Loss of HCl from the pyridone core). Note: Loss of HCl (36 Da) is more common in ESI than loss of Cl radical (35 Da).

Visualizing the Fragmentation Pathways[1][2]

The following diagram illustrates the mechanistic divergence between the radical-driven (EI) and proton-driven (ESI) pathways, highlighting the convergence on the pyridone core.

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Caption: Comparative fragmentation pathways showing the convergence on the pyridone scaffold via ethylene elimination.

Comparative Guide: Differentiating Isomers & Impurities

This section aids researchers in distinguishing the target molecule from common structural isomers using the data derived above.

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Comparison Target	Structural Difference	Mass Spec Differentiator
Target Molecule	2-Ethoxy	Strong loss of 28 (Ethylene). Base peak is M-28.
3-Ethoxy Isomer	3-Ethoxy	Loss of 28 is weaker or absent. 3-ethoxypyridines cannot form a stable pyridone tautomer easily; likely to show M-29 (Ethyl radical) or M-44 ( ).
2-Methoxy-4-Ethyl	Methoxy/Ethyl	Parent mass is identical (Isobaric). Loss of 28 is impossible. Will lose 15 (Methyl) or 30 (Formaldehyde).
Hydrolytic Impurity	2-Pyridone (No Ethyl)	Parent mass is 143. No transition from 171. Shifts retention time in LC/GC.

Experimental Protocols

Protocol A: GC-MS (EI) for Identification

- System: Agilent 7890/5977 (or equivalent).
- Column: HP-5MS UI (30m x 0.25mm x 0.25µm).
- Inlet: Split 20:1, 250°C.
- Oven Program: 60°C (1 min)

  20°C/min

  280°C (3 min).
- Source: 230°C, 70 eV.
- Scan Range: m/z 40–300.

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- Validation: Check for the 171/173 ratio (3:1) and the 171

  143 transition.

Protocol B: LC-MS/MS (ESI) for Purity

- System: Waters Xevo TQ-S or Thermo Q-Exactive.
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 5% B to 95% B over 5 mins.
- Ionization: ESI Positive, Capillary 3.5 kV.
- MRM Transitions (Quantification):
  - Quantifier: 172.0

    144.0 (Collision Energy: 15-20 eV).
  - Qualifier: 172.0

    108.0 (Collision Energy: 30-35 eV).

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